

# Application Notes and Protocols: Octanoic Acid Triethanolamine Salt in Metalworking Fluids

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## Compound of Interest

Compound Name: Octanoic acid triethanolamine salt

Cat. No.: B1654422

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## Introduction

**Octanoic acid triethanolamine salt** is a versatile and widely utilized component in the formulation of water-miscible metalworking fluids (MWFs). This alkanolamine salt is formed through the neutralization of octanoic acid, a medium-chain fatty acid, with triethanolamine (TEA). Its utility in MWFs stems from its multifunctional properties, primarily acting as a corrosion inhibitor, lubricant (oily agent), and emulsifier. These attributes contribute to enhanced tool life, improved workpiece surface finish, and the overall stability and longevity of the metalworking fluid.

This document provides detailed application notes on the functions and performance of **octanoic acid triethanolamine salt** in metalworking fluids, along with standardized experimental protocols for its evaluation.

## Key Functions and Mechanisms of Action

**Octanoic acid triethanolamine salt** enhances the performance of metalworking fluids through several key mechanisms:

- **Corrosion Inhibition:** The salt adsorbs onto metal surfaces, forming a protective, hydrophobic film. This film acts as a barrier, isolating the metal from corrosive elements within the aqueous environment of the MWF. The triethanolamine component also contributes to

maintaining an alkaline pH (typically between 8.5 and 9.5), which is crucial for preventing ferrous metal corrosion.[1][2]

- **Lubrication:** As an oiliness agent, the salt reduces friction between the cutting tool and the workpiece. The fatty acid component of the salt forms a physical adsorption layer on the metal surfaces, providing boundary lubrication under low-load conditions. This action minimizes wear on the cutting tool and improves the surface finish of the workpiece.[3]
- **Emulsification:** **Octanoic acid triethanolamine salt** acts as a surfactant, facilitating the formation of stable oil-in-water emulsions. The molecule possesses both a hydrophilic (triethanolamine) and a lipophilic (octanoic acid) portion, allowing it to reduce the interfacial tension between oil and water. This property is essential for creating and maintaining the homogeneity of soluble oil and semi-synthetic metalworking fluids.

## Data Presentation

While specific performance data for **octanoic acid triethanolamine salt** is not extensively published, the following tables present representative data for closely related short- and medium-chain fatty acid triethanolamine salts, which can be considered indicative of its expected performance.

Table 1: Corrosion Inhibition Performance of Alkanolamine Carboxylates

Compound	Concentration	Test Method	Substrate	Inhibition Efficiency (%)	Reference
Triethanolamine Decanedioate (C10)	2.4 M in 0.1 M NaCl	Potentiodynamic Polarization	Q215 Mild Steel	97.87	N/A
Triethanolamine Decanedioate (C10)	2.4 M in 0.1 M NaCl	Electrochemical Impedance Spectroscopy	Q215 Mild Steel	98.66	N/A
Triethanolamine (Control)	N/A	N/A	AZ91D Magnesium Alloy in 3.5 wt% NaCl	Good	<a href="#">[2]</a> <a href="#">[4]</a>

Note: Data for Triethanolamine Decanedioate is presented as a proxy for the corrosion inhibition performance of a medium-chain carboxylate salt of triethanolamine.

Table 2: Lubricity Performance of Triethanolamine Fatty Acid Salts

Compound	Concentration (in aqueous solution)	Test Method	Test Conditions	Coefficient of Friction	Wear Scar Diameter (mm)	Reference
Triethanolamine Oleate (C18)	5%	Four-Ball	N/A	0.071	N/A	[3]
Mineral Oil with 0.025 wt% Activated Carbon	N/A	Four-Ball (ASTM D4172)	75°C, 392N, 1200 rpm, 60 min	0.0551	0.724	N/A
Modified Palm Oil with 0.025 wt% Activated Carbon	N/A	Four-Ball (ASTM D4172)	75°C, 392N, 1200 rpm, 60 min	0.0628	0.607	N/A

Note: Data for Triethanolamine Oleate and other lubricant formulations are provided to give a general indication of lubricity performance achievable with fatty acid-based additives.

Table 3: Emulsion Stability of Formulations Containing Fatty Acid Derivatives

Formulation	Emulsifier System	Test Method	Observation Period	Stability	Reference
Oil-in-Water Emulsion	Sucrose Fatty Acid Ester (HLB 5-7) with C14+ Fatty Acid	Visual Observation	30 days	No creaming	<a href="#">[5]</a>
Soluble Oil MWF	Anionic-Nonionic Blend	IP 263	24 hours	Stable (0/0 ml oil/cream separation)	<a href="#">[6]</a>
Oil-in-Water Emulsion	Fatty Acid Diethanolamide/Triethanolamine Ethers	N/A	N/A	Stable	<a href="#">[7]</a>

Note: This table provides general data on emulsion stability achieved with formulations containing fatty acid derivatives as emulsifiers.

## Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of **octanoic acid triethanolamine salt** in metalworking fluids.

### Protocol 1: Corrosion Inhibition Evaluation (Based on ASTM G31)

Objective: To determine the corrosion inhibition efficiency of **octanoic acid triethanolamine salt** on ferrous metals.

Materials:

- Metal coupons (e.g., cast iron, mild steel) of standard dimensions.
- Test solution: Deionized water containing a specified concentration of **octanoic acid triethanolamine salt**.

- Control solution: Deionized water.
- Glass beakers or flasks.
- Constant temperature bath.
- Analytical balance.
- Desiccator.
- Cleaning agents (e.g., inhibited hydrochloric acid, acetone).

Procedure:

- Specimen Preparation:
  - Mechanically polish the metal coupons with silicon carbide paper of decreasing grit size.
  - Degrease the coupons by sonicating in acetone.
  - Rinse with deionized water and dry with a stream of warm air.
  - Weigh the coupons accurately using an analytical balance ( $W_{\text{initial}}$ ).
  - Store in a desiccator until use.
- Immersion Test:
  - Prepare the test and control solutions.
  - Place the prepared coupons in individual beakers containing the test and control solutions. Ensure the coupons are fully immersed.
  - Maintain the beakers in a constant temperature bath at a specified temperature (e.g., 50°C) for a set duration (e.g., 24 hours).
- Post-Test Cleaning and Evaluation:
  - After the immersion period, remove the coupons from the solutions.

- Clean the coupons to remove corrosion products according to ASTM G1 procedures (e.g., immersion in inhibited hydrochloric acid).
- Rinse with deionized water and acetone, then dry.
- Weigh the cleaned and dried coupons ( $W_{\text{final}}$ ).
- Calculation of Corrosion Rate and Inhibition Efficiency:
  - Calculate the weight loss ( $\Delta W = W_{\text{initial}} - W_{\text{final}}$ ).
  - Calculate the corrosion rate (CR) in mm/year using the formula:  $CR = (K \times \Delta W) / (A \times T \times D)$  where  $K = \text{constant } (8.76 \times 10^4)$ ,  $A = \text{surface area of the coupon (cm}^2\text{)}$ ,  $T = \text{immersion time (hours)}$ , and  $D = \text{density of the metal (g/cm}^3\text{)}$ .
  - Calculate the inhibition efficiency (IE%) using the formula:  $IE\% = [(CR_{\text{control}} - CR_{\text{test}}) / CR_{\text{control}}] \times 100$  where  $CR_{\text{control}}$  is the corrosion rate in the control solution and  $CR_{\text{test}}$  is the corrosion rate in the test solution.

## Protocol 2: Lubricity Evaluation (Based on ASTM D4172 - Four-Ball Method)

Objective: To assess the wear-preventive characteristics of a metalworking fluid containing **octanoic acid triethanolamine salt**.

Materials:

- Four-Ball Wear Test Machine.
- Steel balls (AISI 52100 steel, 12.7 mm diameter).
- Test lubricant: A base metalworking fluid formulated with a specified concentration of **octanoic acid triethanolamine salt**.
- Reference lubricant.
- Solvents for cleaning (e.g., heptane, acetone).

- Microscope for measuring wear scars.

Procedure:

- Apparatus Setup and Cleaning:
  - Thoroughly clean the test balls, ball pot, and locking ring with solvents and dry them.
- Test Execution:
  - Place three clean steel balls in the ball pot and secure them with the locking ring.
  - Pour the test lubricant into the ball pot to a level at least 3 mm above the top of the balls.
  - Place the fourth ball in the chuck of the test machine.
  - Assemble the ball pot onto the machine.
  - Apply a specified load (e.g., 15 kgf or 40 kgf) and start the motor to rotate the top ball at a set speed (e.g., 1200 rpm).
  - Maintain the lubricant temperature at a specified level (e.g., 75°C) for the duration of the test (e.g., 60 minutes).
- Measurement and Analysis:
  - After the test, disassemble the apparatus and clean the three lower balls with solvent.
  - Measure the diameter of the wear scars on the three lower balls in two directions (parallel and perpendicular to the direction of sliding) using a microscope.
  - Calculate the average wear scar diameter for each ball and then the average for all three balls.
  - Compare the average wear scar diameter with that obtained for the reference lubricant. A smaller wear scar diameter indicates better lubricity.



## Protocol 3: Emulsion Stability Evaluation (Based on ASTM D3707)

Objective: To determine the stability of an oil-in-water emulsion formulated with **octanoic acid triethanolamine salt**.

Materials:

- Graduated 100-mL glass cylinders with stoppers.
- Constant temperature oven.
- Blender or homogenizer.
- Test emulsion: A metalworking fluid concentrate containing **octanoic acid triethanolamine salt**, diluted to a working concentration with water of known hardness.

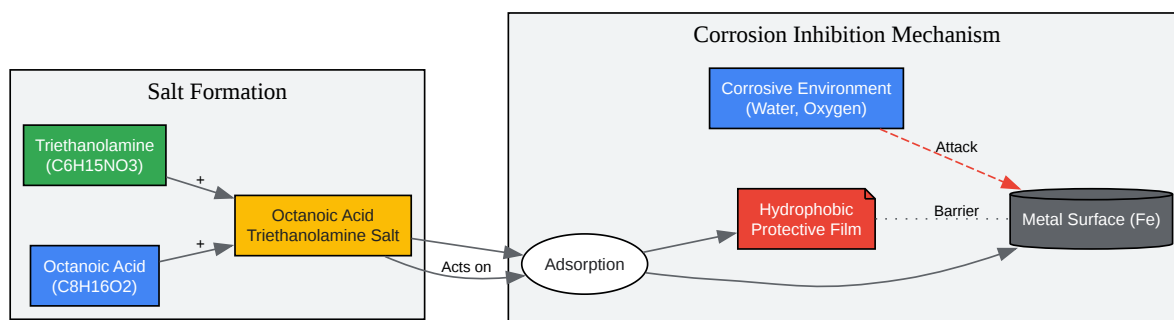
Procedure:

- Emulsion Preparation:
  - Prepare the test emulsion by adding the concentrate to the water while stirring with a blender or homogenizer for a specified time to ensure a uniform emulsion.
- Stability Test:
  - Pour 100 mL of the freshly prepared emulsion into a graduated cylinder.
  - Stopper the cylinder and place it in a constant temperature oven set at a specified temperature (e.g., 40°C).
  - Observe the emulsion at regular intervals (e.g., 1, 4, 8, 24, and 48 hours).
- Evaluation:
  - Record the volume (in mL) of any free oil ("cream") that separates at the top of the emulsion.

- Record the volume (in mL) of any free water ("sediment") that separates at the bottom.
- A stable emulsion will show minimal or no separation of oil or water over the test period. The results are typically reported as "mL of cream / mL of sediment" at each observation time.

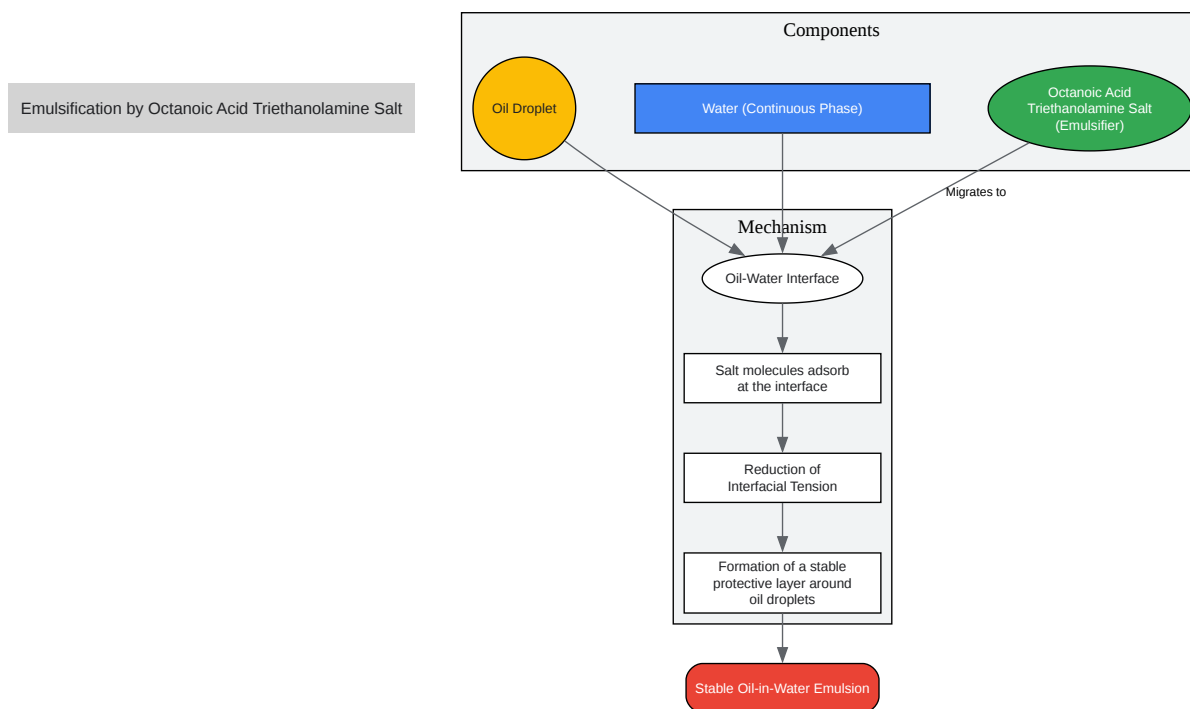
## Visualizations

The following diagrams illustrate the key mechanisms and workflows related to the application of **octanoic acid triethanolamine salt** in metalworking fluids.



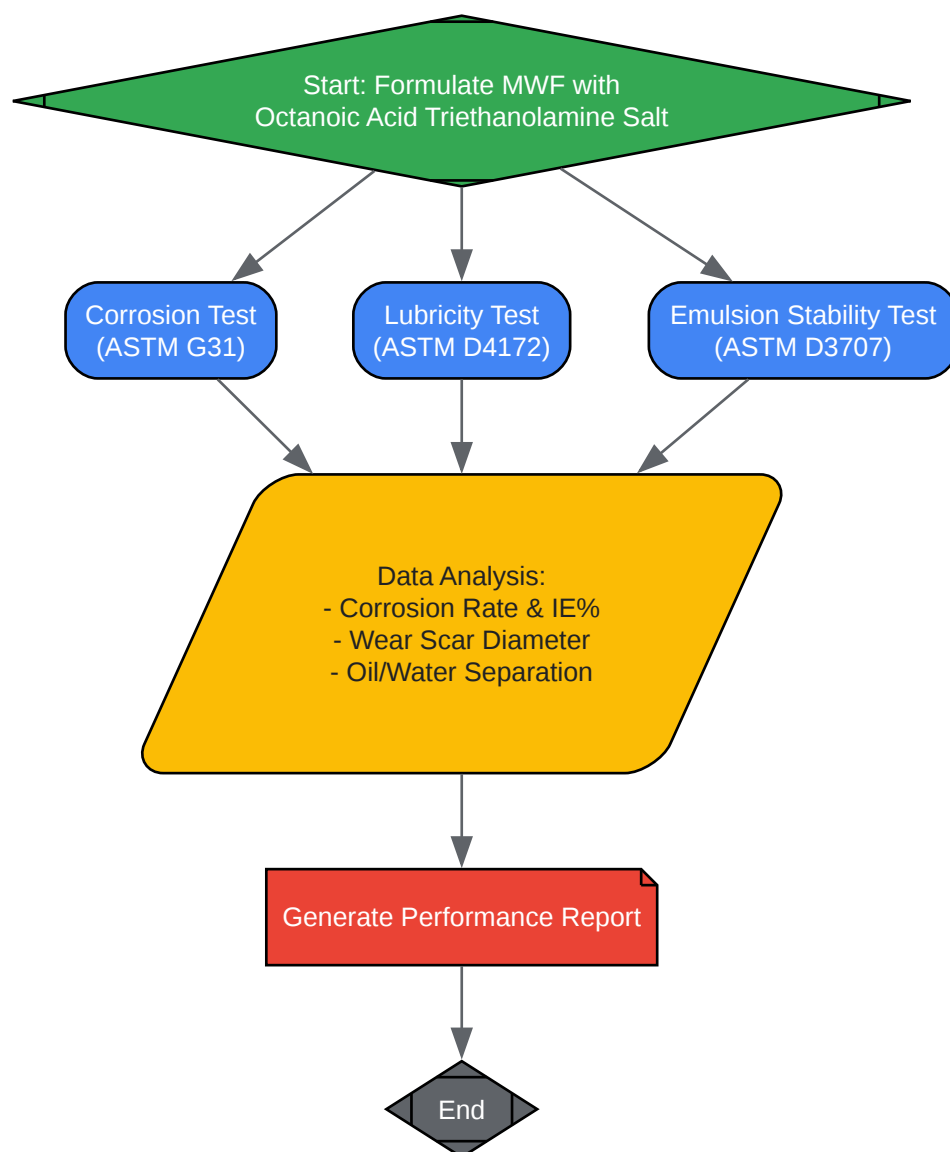
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Caption: Formation of **octanoic acid triethanolamine salt** and its corrosion inhibition mechanism.



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Caption: Mechanism of oil-in-water emulsion stabilization by **octanoic acid triethanolamine salt**.



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Caption: General experimental workflow for performance evaluation.

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## References

- 1. Triethanolamine is essential for improving the rust resistance of cutting fluids [cn-lubricantadditive.com]
- 2. Technical Analysis [stle.org]
- 3. US4631139A - Corrosion inhibiting metal working fluid - Google Patents [patents.google.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
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